

studies on the effect of ticarcillin on plant regeneration and morphology

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Ticarcillin in Plant Regeneration: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

The successful regeneration of plants from tissue culture is a cornerstone of modern plant biotechnology, crucial for genetic engineering, micropropagation, and the development of new crop varieties. A significant challenge in this process is the control of microbial contamination, particularly by *Agrobacterium tumefaciens* following genetic transformation. Beta-lactam antibiotics are widely employed to eliminate these bacteria, but their effects on plant tissues are not always benign. This guide provides a comparative analysis of ticarcillin and its common alternatives—cefotaxime and carbenicillin—focusing on their impact on plant regeneration and morphology, supported by experimental data.

Comparative Performance of Antibiotics on Plant Regeneration

The choice of antibiotic can significantly influence the efficiency of plant regeneration. While the primary role of these agents is to suppress bacterial growth, they can also have unintended phytotoxic or, in some cases, stimulatory effects on plant tissues. The following tables summarize quantitative data from various studies, comparing the effects of ticarcillin, cefotaxime, and carbenicillin on key regeneration parameters.

Table 1: Effect of Ticarcillin and Cefotaxime on Tomato (*Lycopersicon esculentum*)
Regeneration

Antibiotic	Concentration (mg/L)	Regeneration Frequency (%)	Average No. of Shoots per Explant	Reference
Ticarcillin/Clavulanate	150	>40% higher than cefotaxime	Significantly promoted	[1]
Cefotaxime	Not specified	Baseline	Decreased shoot differentiation	[1]
Timentin (Ticarcillin/Clavulanate)	300	Higher than control	Greater number of elongated shoots	[2]

Table 2: Effect of Ticarcillin, Cefotaxime, and Carbenicillin on Durum Wheat (*Triticum durum*)
Regeneration

Antibiotic	Concentration (mg/L)	Relative Callus Weight Gain (mg)	Plant Regeneration (%)	Reference
Ticarcillin, Cefotaxime, Carbenicillin (combination)	50 each	21.73	80	[3]
Single Antibiotic (effective dose)	200-250	Lower than combination	Lower than combination	[3]
Carbenicillin	250-500	Enhanced	-	[3]
Cefotaxime	250-500	Extremely inhibited	-	[3]

Table 3: Effect of Ticarcillin, Cefotaxime, and Carbenicillin on Carrot (*Daucus carota*) Protoplast
Regeneration

Antibiotic	Concentration (mg/L)	Plating Efficiency (%)	Plant Production	Reference
Timentin (Ticarcillin/Clavulanate)	200-500	Decreased with concentration	Efficient regeneration	[4] [5]
Cefotaxime	200-500	Least toxic, decreased with concentration	Stimulatory at 400-500 mg/L	[4] [5]
Carbenicillin	200-300	Decreased with concentration	Positive effect at 200 mg/L	[4] [5]
Carbenicillin	400-500	Decreased with concentration	Completely reduced regeneration	[4] [5]

Experimental Protocols

Detailed methodologies are crucial for replicating and building upon existing research. Below are generalized protocols for utilizing these antibiotics in plant regeneration experiments, based on common practices reported in the literature.

General Protocol for Agrobacterium-mediated Transformation and Plant Regeneration

- **Explant Preparation:** Excise explants (e.g., cotyledons, leaf discs) from sterile seedlings and pre-culture on a suitable medium for 2 days.
- **Agrobacterium Inoculation:** Inoculate explants with an *Agrobacterium tumefaciens* suspension (OD600 = 0.6-0.8) for 10-30 minutes.
- **Co-cultivation:** Blot-dry the explants and place them on a co-cultivation medium for 2-3 days in the dark.
- **Washing and Selection:** Wash the explants with sterile water or liquid medium containing an antibiotic (e.g., Ticarcillin 500 mg/L) to remove excess bacteria.

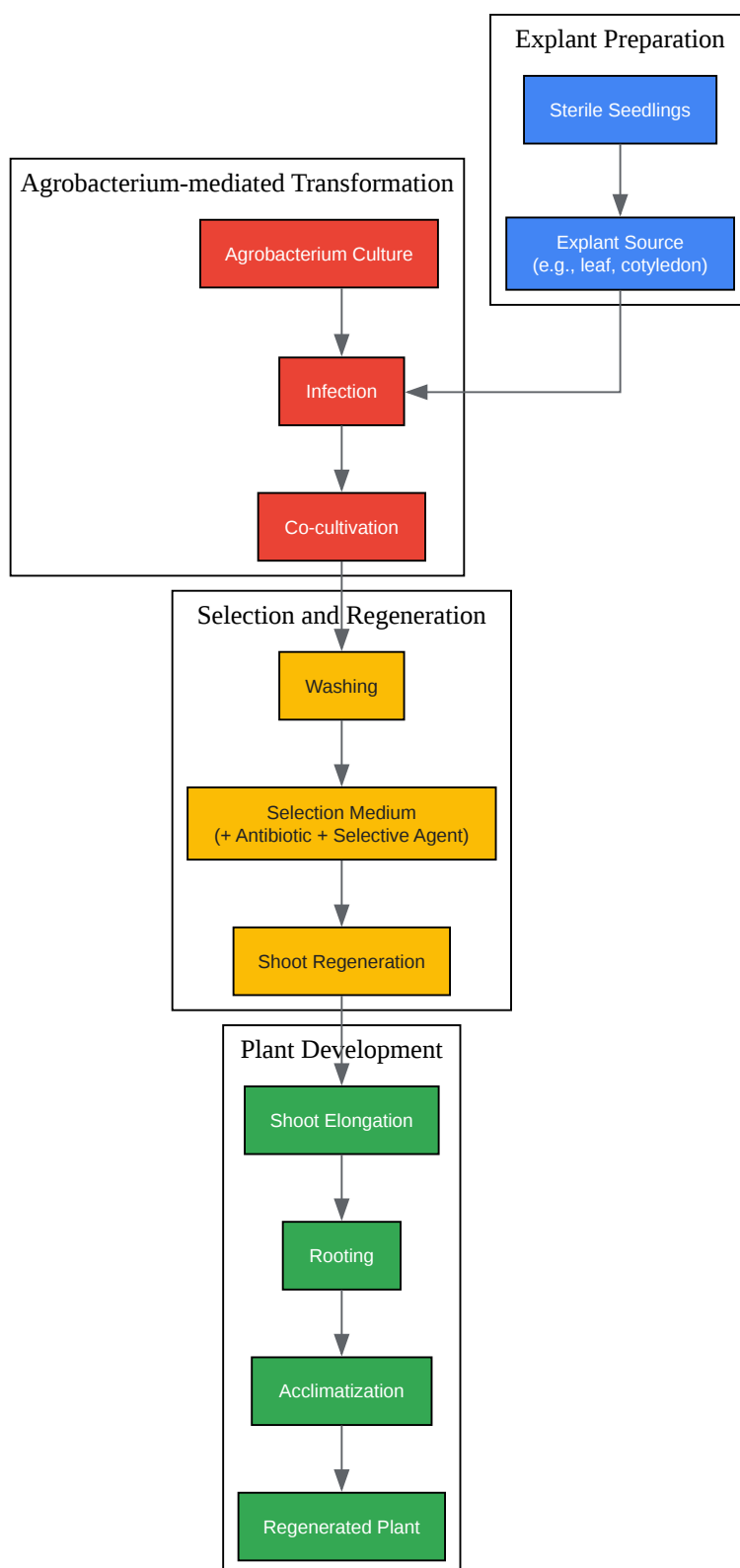
- **Regeneration and Selection:** Transfer the explants to a selection medium containing a selective agent (e.g., kanamycin) and an antibiotic to inhibit *Agrobacterium* growth (e.g., Ticarcillin, Cefotaxime, or Carbenicillin at appropriate concentrations as detailed in the tables above).
- **Subculture:** Subculture the explants every 2-3 weeks to fresh medium.
- **Shoot Elongation and Rooting:** Transfer regenerated shoots to a shoot elongation medium and subsequently to a rooting medium. Both media may or may not contain the antibiotic.
- **Acclimatization:** Transfer rooted plantlets to soil and acclimatize under high humidity.

Preparation of Antibiotic Stock Solutions

- **Ticarcillin (as Timentin):** Dissolve Timentin powder in sterile distilled water to a final concentration of 100 mg/mL. Filter-sterilize the solution and store it in aliquots at -20°C. Timentin is a combination of ticarcillin and clavulanic acid, typically in a 15:1 ratio.[\[6\]](#)[\[7\]](#)
- **Cefotaxime:** Dissolve cefotaxime sodium salt in sterile distilled water to a final concentration of 100 mg/mL. Filter-sterilize and store at -20°C. Cefotaxime solutions are stable for 14-21 days when stored at 4°C.[\[8\]](#)
- **Carbenicillin:** Dissolve carbenicillin disodium salt in sterile distilled water to a final concentration of 100 mg/mL. Filter-sterilize and store at -20°C. Aqueous solutions are stable for up to 72 hours at 4°C.[\[8\]](#)[\[9\]](#)

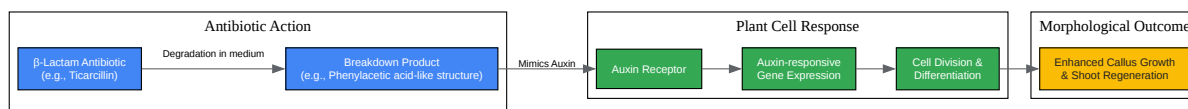
Visualizing Workflows and Potential Mechanisms

To better understand the experimental process and the potential mode of action of these antibiotics, the following diagrams are provided.



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Caption: Experimental workflow for Agrobacterium-mediated plant transformation.



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Caption: Proposed mechanism of auxin-like activity of β -lactam antibiotics.

Discussion and Conclusion

The data presented indicate that while ticarcillin, cefotaxime, and carbenicillin are all effective in controlling *Agrobacterium* contamination, their secondary effects on plant regeneration can vary significantly. Ticarcillin, particularly in the form of Timentin, often shows a positive or neutral effect on regeneration across a range of plant species, sometimes even promoting callus growth and shoot development.[1][2] In contrast, cefotaxime can have both stimulatory and inhibitory effects depending on the concentration and plant species.[3][4] High concentrations of cefotaxime and carbenicillin have been shown to be detrimental to the regeneration of some plants.[3][4]

The stimulatory effects of some β -lactam antibiotics are hypothesized to be due to the structural similarity of their degradation products to auxins, a class of plant hormones that regulate cell division and differentiation.[10] However, this remains an area requiring further investigation to elucidate the precise signaling pathways involved.

In conclusion, ticarcillin presents a reliable and often beneficial alternative to other β -lactam antibiotics for use in plant tissue culture, particularly in *Agrobacterium*-mediated transformation systems. Researchers should, however, optimize the antibiotic concentration for their specific plant species and experimental conditions to achieve the highest regeneration efficiency. This guide provides a starting point for making an informed decision on the most suitable antibiotic for successful plant regeneration.

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